

Diisooctyl Sebacate vs. Adipate Plasticizers: A Comprehensive Performance Comparison

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Compound of Interest

Compound Name: *Diisooctyl sebacate*

Cat. No.: B1670628

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For researchers, scientists, and drug development professionals, the selection of an appropriate plasticizer is critical to achieving desired material performance and ensuring product stability. This guide provides an objective comparison of the performance of **diisooctyl sebacate** (DIOS) against common adipate plasticizers, supported by experimental data and detailed methodologies.

Diisooctyl sebacate (DIOS), a sebacic acid ester, and various adipate esters, such as dioctyl adipate (DOA), diisononyl adipate (DINA), and diisodecyl adipate (DIDA), are widely used as primary or secondary plasticizers in a range of polymer formulations, most notably with polyvinyl chloride (PVC). While both classes of plasticizers are known for imparting flexibility, particularly at low temperatures, their performance characteristics differ in key areas. This guide will delve into a comparative analysis of their plasticizing efficiency, low-temperature performance, volatility, and extraction resistance.

Quantitative Performance Comparison

The following tables summarize the typical physical properties and performance characteristics of DIOS compared to a selection of adipate plasticizers when incorporated into PVC.

Table 1: Comparison of Typical Physical Properties in Plasticized PVC

Property	Test Method	Diisooctyl Sebacate (DIOS)	Diocyl Adipate (DOA)	Diisononyl Adipate (DINA)	Diisodecyl Adipate (DIDA)
Hardness (Shore A)	ASTM D2240	68	64	-	-
100% Modulus (MPa)	ASTM D412	6.0	5.2	-	-
Elongation at Break (%)	ASTM D412	380	410	-	-
Tensile Strength (MPa)	ASTM D412	12.9	12.6	-	-

Note: Data for DINA and DIDA in this specific direct comparison is not readily available in the public domain. The values for DIOS and DOA are based on a formulation with di-2-ethylhexyl sebacate (DOS), a close analog of DIOS.[1]

Table 2: Comparative Performance Characteristics

Performance Metric	Test Method	Diisooctyl Sebacate (DIOS)	Adipate Plasticizers (General)
Low-Temperature Flexibility (Brittle Point, °C)	ASTM D746	Excellent (-50 to -60)	Good (-40 to -55)
Volatility (Weight Loss, %)	ASTM D1203	Very Low	Low to Moderate
Extraction Resistance (Water/Soapy Water)	ASTM D1239	Excellent	Good
Extraction Resistance (Oil/Hexane)	ASTM D1239	Moderate	Good
Plasticizing Efficiency	ASTM D2199	High	High

Key Performance Areas: A Detailed Look

Low-Temperature Flexibility

One of the most significant advantages of **diisooctyl sebacate** is its exceptional performance at low temperatures.^[2] Materials plasticized with DIOS tend to maintain their flexibility and resist becoming brittle at lower temperatures compared to those plasticized with many adipates. This is a critical attribute for applications such as wire and cable insulation, automotive interiors, and medical tubing that may be exposed to cold environments. Adipate plasticizers also offer good low-temperature properties, making them a suitable choice for many applications, though sebacates generally exhibit a lower brittle point.^[3]

Volatility

Volatility, or the tendency of a plasticizer to evaporate from a material, can impact the long-term stability and performance of a product. DIOS is known for its very low volatility due to its higher molecular weight compared to some adipates.^[1] This results in better retention of physical properties over time, especially in applications involving elevated temperatures. Among the adipates, volatility tends to decrease with increasing alcohol chain length, with diisodecyl adipate (DIDA) being less volatile than diisononyl adipate (DINA).^[3]

Extraction Resistance

The resistance of a plasticizer to extraction by various fluids is crucial for maintaining the integrity of the plastic, particularly in applications involving contact with liquids. DIOS demonstrates excellent resistance to extraction by aqueous solutions, including soapy water.^[1] However, its resistance to extraction by non-polar substances like oils and hydrocarbons is generally considered moderate.^[1] Adipate plasticizers typically offer good all-around extraction resistance.

Plasticizing Efficiency

Both DIOS and adipate plasticizers are considered to be efficient plasticizers, meaning they effectively increase the flexibility and workability of polymers like PVC. The choice between them may depend on the desired balance of other properties, such as low-temperature performance and volatility.

Experimental Protocols

To ensure accurate and reproducible comparisons of plasticizer performance, standardized experimental protocols are essential. The following are detailed methodologies for the key experiments cited in this guide.

Determination of Low-Temperature Flexibility (Brittleness Temperature) - ASTM D746

This method determines the temperature at which plastic materials exhibit brittle failure under specified impact conditions.

Apparatus:

- Impact tester with a specified striking edge and specimen clamp.
- Temperature-controlled bath capable of reaching and maintaining the required low temperatures.

Procedure:

- Prepare standardized test specimens of the plasticized material.

- Condition the specimens at a standard temperature and humidity.
- Mount a specimen in the clamp of the impact tester.
- Immerse the clamped specimen in the refrigerated bath, which is maintained at a specific temperature.
- After a specified immersion time, release the striking arm of the impact tester to strike the specimen.
- Examine the specimen for any signs of fracture or cracking.
- Repeat the test at different temperatures, typically in 2°C increments, to determine the temperature at which 50% of the specimens fail. This temperature is reported as the brittleness temperature.

Measurement of Volatility (Volatile Loss) - ASTM D1203

This test method determines the weight loss of a plastic material due to the volatilization of plasticizers and other volatile components using activated carbon as an immersion medium.

Apparatus:

- Analytical balance.
- Oven capable of maintaining a constant temperature.
- Containers with activated carbon.

Procedure:

- Cut the plasticized material into specimens of specified dimensions.
- Condition the specimens at a standard temperature and humidity.
- Weigh the conditioned specimens accurately.
- Place the specimens in a container with activated carbon, ensuring they are surrounded by the carbon.

- Place the container in an oven at a specified temperature (e.g., 70°C or 100°C) for a set duration (e.g., 24 hours).
- After the specified time, remove the specimens from the oven and allow them to cool to room temperature in a desiccator.
- Reweigh the specimens.
- The volatile loss is calculated as the percentage of weight lost during the test.

Evaluation of Extraction Resistance - ASTM D1239

This method measures the weight loss of a plastic film after immersion in a specific chemical, indicating its resistance to extraction.

Apparatus:

- Analytical balance.
- Immersion containers.
- Constant-temperature bath.

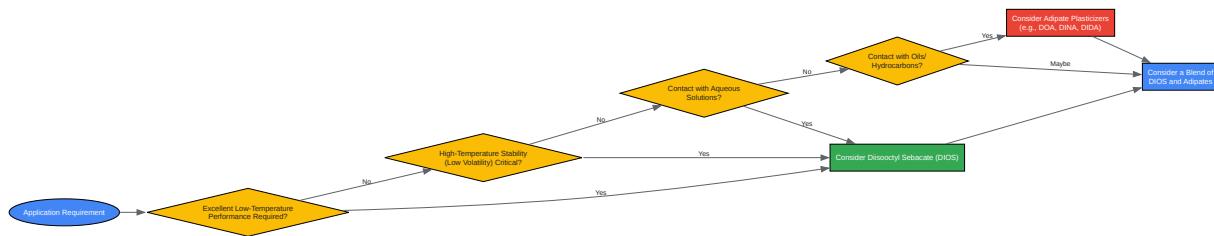
Procedure:

- Prepare test specimens of the plasticized film with known dimensions.
- Condition the specimens at a standard temperature and humidity.
- Weigh the conditioned specimens accurately.
- Immerse the specimens in the test liquid (e.g., distilled water, soapy water, hexane, or a specific oil) in the immersion containers.
- Place the containers in a constant-temperature bath for a specified period (e.g., 24 hours) at a set temperature.
- After immersion, remove the specimens, gently wipe them dry, and condition them again.

- Reweigh the specimens.
- The resistance to extraction is reported as the percentage of weight loss.

Visualizing the Comparison: Logical Relationships

The selection between **diisooctyl sebacate** and adipate plasticizers often involves a trade-off between key performance characteristics. The following diagram illustrates this decision-making process.

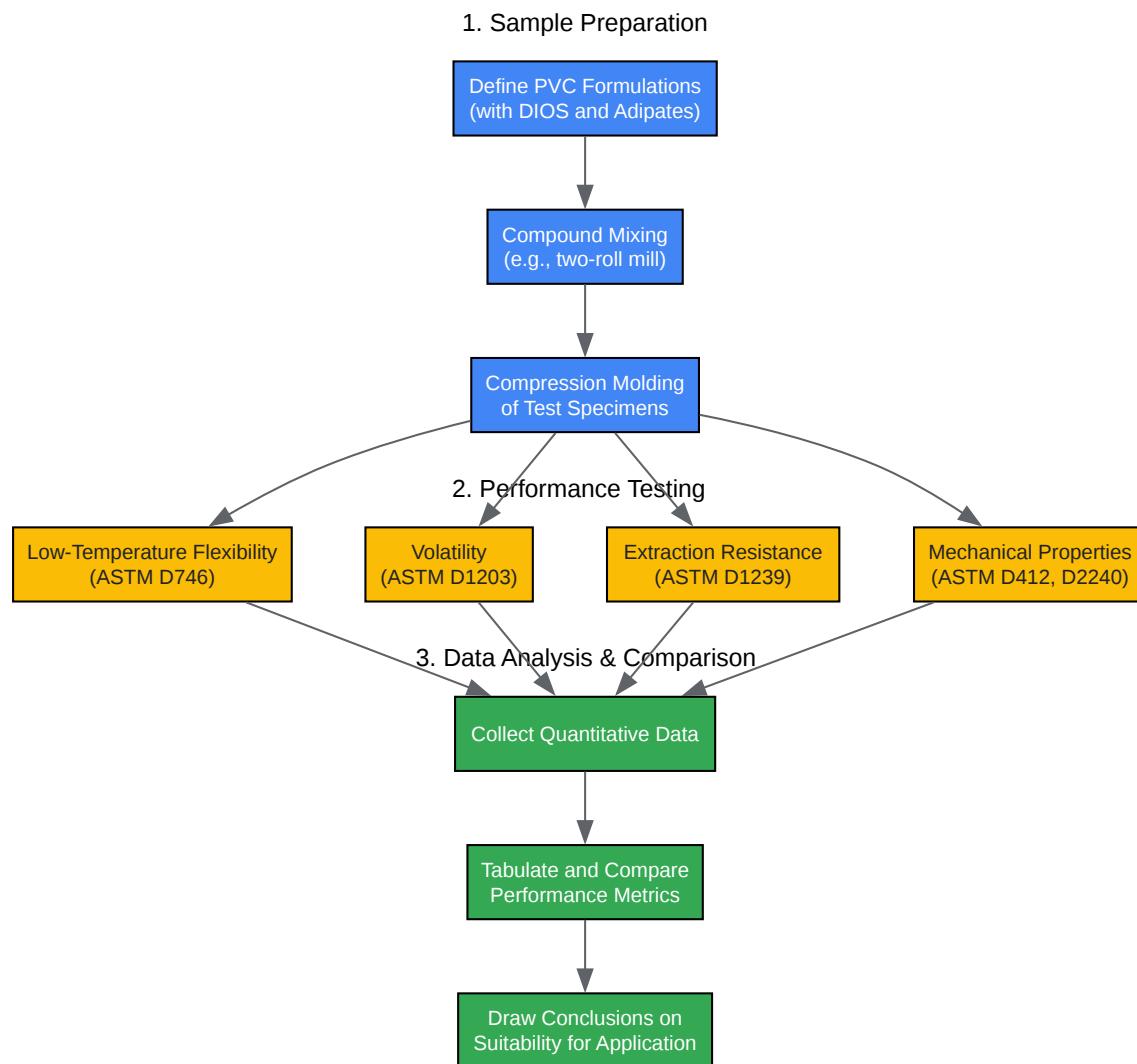


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Caption: Decision-making workflow for selecting between DIOS and adipate plasticizers.

Experimental Workflow for Plasticizer Evaluation

The systematic evaluation of plasticizer performance is crucial for material development. The following diagram outlines a typical experimental workflow.



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Caption: A typical experimental workflow for evaluating and comparing plasticizer performance.

Conclusion

In summary, **diisooctyl sebacate** stands out for its superior low-temperature flexibility and very low volatility, making it an excellent choice for applications where these properties are paramount. Adipate plasticizers, while also offering good low-temperature performance, provide a strong balance of properties and can be more resistant to extraction by non-polar substances. The selection between DIOS and adipate plasticizers, or a blend of the two, will ultimately depend on the specific performance requirements of the end-use application. For researchers and formulators, a thorough evaluation of these key performance indicators using standardized test methods is essential for making an informed decision.

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